

Solubility Profile of Potassium Iodide in Aqueous and Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Potassium Iodide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **potassium iodide** (KI) in both aqueous and various organic solvents. The information is intended to support research, development, and formulation activities where **potassium iodide** is a key component. This document presents quantitative solubility data in structured tables, details common experimental protocols for solubility determination, and includes a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **potassium iodide** exhibits significant variation depending on the solvent and the temperature. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility of Potassium Iodide in Aqueous Solution at Various Temperatures



Temperature (°C)	Solubility (g/100 g H₂O)
0	128
20	140
25	148
60	176
100	206

Table 2: Solubility of Potassium Iodide in Various

Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)
Methanol	25	12.5
Ethanol (absolute)	25	1.88
Acetone	25	1.31
Glycerol	25	40.0
Ethylene Glycol	25	~40.0
1-Propanol	25	0.43
2-Propanol	25	0.177
1-Butanol	25	0.201
2-Butanol	25	0.0582
Acetonitrile	25	2.04
Dimethylformamide	25	25.0
γ-Butyrolactone	25	12.5

Experimental Protocols for Solubility Determination



The determination of solubility is a critical experimental procedure in chemical and pharmaceutical sciences. The gravimetric method is a widely used and reliable technique for determining the solubility of a solid in a liquid.

Principle of the Gravimetric Method

The gravimetric method involves preparing a saturated solution of the substance of interest at a specific temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From these measurements, the solubility can be calculated and expressed in various units, such as grams of solute per 100 grams of solvent.

Apparatus and Materials

- Analytical balance (accurate to ±0.0001 g)
- Constant temperature bath or incubator
- · Beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Volumetric flasks and pipettes
- Drying oven
- Desiccator
- Potassium iodide (analytical grade)
- Solvent of interest (high purity)

Experimental Procedure

Preparation of a Saturated Solution:



- Add an excess amount of **potassium iodide** to a known volume of the solvent in a beaker or flask. The presence of undissolved solid is essential to ensure saturation.
- Place the beaker or flask in a constant temperature bath set to the desired temperature.
- Stir the mixture vigorously using a magnetic stirrer for a sufficient period to allow the system to reach equilibrium. The time required to reach equilibrium can vary depending on the solvent and temperature and may range from several hours to a full day.
- Separation of the Saturated Solution:
 - Once equilibrium is reached, cease stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled pipette to maintain the experimental temperature.
 - Filter the collected solution to remove any remaining solid particles. Syringe filters are often suitable for this purpose.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume of the filtered saturated solution into the weighed evaporating dish.
 - Weigh the evaporating dish containing the solution to determine the mass of the solution.
 - Carefully evaporate the solvent in a drying oven set at a temperature that will not cause decomposition of the potassium iodide.
 - Once the solvent is fully evaporated, place the evaporating dish in a desiccator to cool to room temperature.
 - Weigh the evaporating dish with the dry potassium iodide residue.
 - Repeat the drying and weighing steps until a constant mass is obtained.

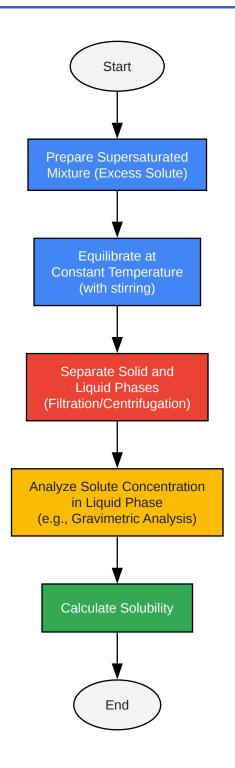


- · Calculation of Solubility:
 - Calculate the mass of the dissolved **potassium iodide** by subtracting the initial mass of the evaporating dish from the final constant mass.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved **potassium** iodide from the total mass of the solution.
 - Express the solubility in the desired units, typically as grams of potassium iodide per 100 grams of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of the solubility of a compound like **potassium iodide**.





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Caption: Workflow for determining the solubility of a solid compound.

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